

# In-Depth Technical Guide to the Material Safety of Buquinolate-13C3

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## Compound of Interest

Compound Name: Buquinolate-13C3

Cat. No.: B15557410

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for Buquinolate, serving as a primary reference for the safe handling and use of its isotopically labeled form, **Buquinolate-13C3**. Due to the absence of a specific Material Safety Data Sheet (MSDS) for **Buquinolate-13C3**, this guide is based on the data available for the parent compound, Buquinolate. The isotopic substitution of three carbon atoms is not expected to significantly alter the chemical or toxicological properties of the molecule.

## Section 1: Chemical and Physical Properties

Buquinolate is a quinoline derivative recognized for its anticoccidial properties. A summary of its key physical and chemical characteristics is presented below.

Property	Value	Source
Chemical Name	Ethyl 4-hydroxy-6,7-diisobutoxyquinoline-3-carboxylate	
CAS Number	5486-03-3	[1][2]
Molecular Formula	C <sub>20</sub> H <sub>27</sub> NO <sub>5</sub>	[1][3]
Molecular Weight	361.43 g/mol	[1]
Appearance	Crystalline solid	[4]
Melting Point	288-291 °C	[4]
Water Solubility	Predicted: 0.0136 mg/mL	[5]
logP (Octanol/Water Partition Coefficient)	Predicted: 3.73 - 4.45	[5]
Solubility	Soluble in DMSO	[3]
Stability	May be altered by light; highly hygroscopic	[6]

## Section 2: Toxicological Data

Buquinolate is generally considered to have low toxicity in target animal species. The following table summarizes the available acute toxicity data.

Test	Species	Route	Value	Source
LD <sub>50</sub> (Lethal Dose, 50%)	Rat	Oral	Information not available in the provided search results.	

## Section 3: Handling and Safety Precautions

Adherence to standard laboratory safety protocols is essential when handling **Buquinolate-13C3**.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear protective gloves.
- Respiratory Protection: Not required under normal use conditions with adequate ventilation.
- Skin and Body Protection: Wear a lab coat.

First Aid Measures:

- After Inhalation: Move to fresh air. If symptoms persist, seek medical attention.
- After Skin Contact: Wash off immediately with soap and plenty of water. If irritation develops, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical advice.
- After Ingestion: Rinse mouth. Do not induce vomiting. Call a physician or poison control center immediately.<sup>[6]</sup>

Storage:

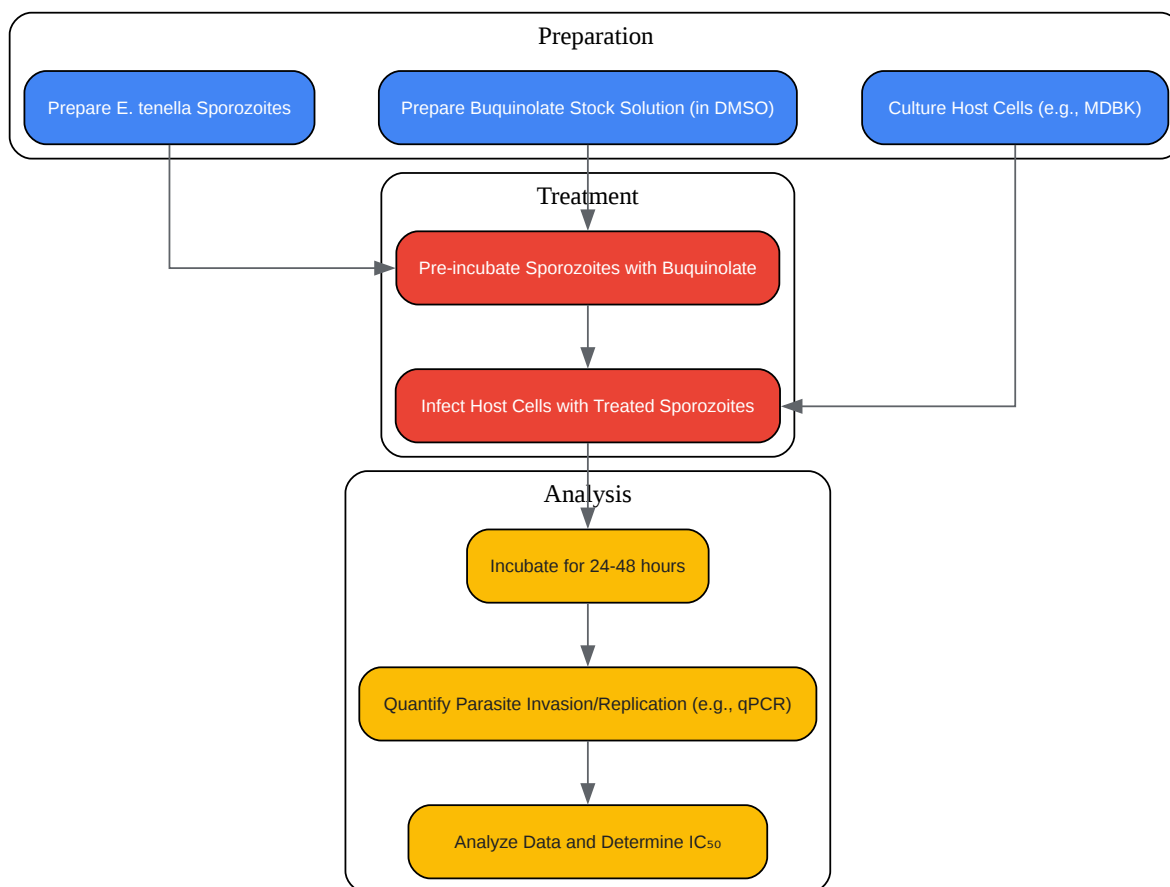
- Store in a cool (2-10 °C), dry place.<sup>[6]</sup>
- Keep the container tightly closed and protected from light.<sup>[6]</sup>
- The product is hygroscopic.<sup>[6]</sup>

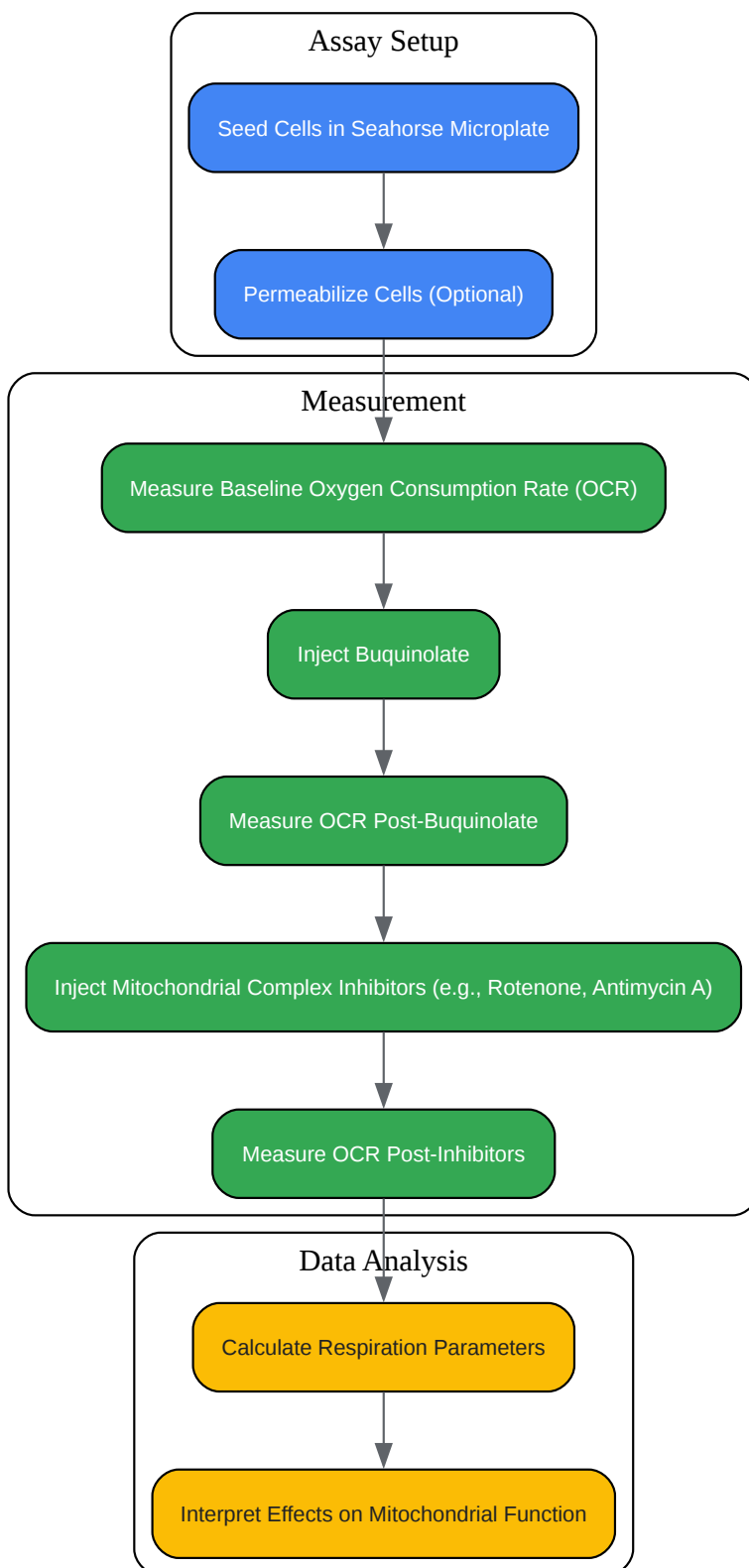
## Section 4: Experimental Protocols

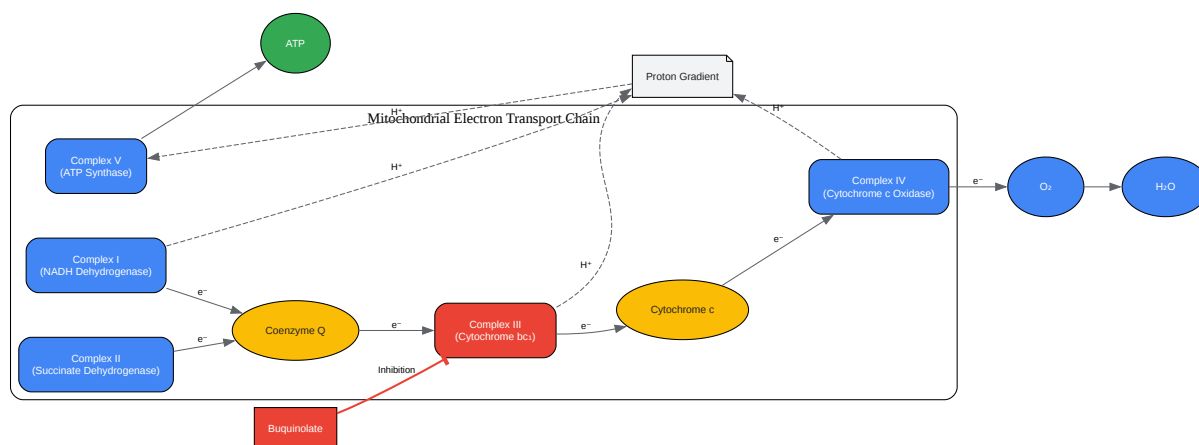
The following are representative experimental protocols for assessing the biological activity of Buquinolate.

## In Vitro Anti-coccidial Activity Assay against *Eimeria tenella*

This protocol outlines a method to evaluate the efficacy of Buquinolate in inhibiting the invasion and replication of *Eimeria tenella* sporozoites in a host cell line.







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